

# Technical Guide: Microstructural Characterization of Ancient Bronze Alloys

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## Compound of Interest

Compound Name:	Bronze
CAS No.:	158113-12-3
Cat. No.:	B131285

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## Executive Summary & Scientific Scope

This technical guide establishes a rigorous protocol for the metallographic analysis of ancient copper-tin (Cu-Sn) alloys. Unlike modern industrial metallurgy, the analysis of ancient **bronze** requires a forensic approach that accounts for non-equilibrium solidification (segregation), long-term corrosion mechanisms, and the ethical constraints of destructive testing.

This document is structured to guide the researcher from thermodynamic principles through sample preparation protocols to microstructural diagnosis. It emphasizes the causality between manufacturing thermodynamics and observed microconstituents.

## The Material System: Thermodynamics of Ancient Bronze

To interpret a microstructure, one must first understand the equilibrium and non-equilibrium states of the Cu-Sn system. Ancient **bronzes** are rarely equilibrium structures; they are "frozen" records of their thermal history.

## The $\delta$ -Solid Solution and Coring

In the Cu-Sn phase diagram, the

$\delta$ -phase represents a solid solution of tin dissolved in copper. Theoretically, copper can dissolve up to ~15% tin at equilibrium. However, ancient casting involved relatively fast cooling rates.

- Mechanism: As the melt cools, the first crystals to solidify are rich in copper (high melting point). As solidification proceeds, the remaining liquid becomes enriched in tin.
- Result: This creates cored dendrites—tree-like structures where the center is Cu-rich (red/brown) and the outer arms are Sn-rich (yellow/white). This is a non-equilibrium signature of cast **bronze**.

## The Eutectoid Transformation ( )

When the tin content in the remaining liquid exceeds the solubility limit (or in high-tin alloys >10-12% Sn), the liquid solidifies into a mixture of

and

phases.

- The

Phase: A hard, brittle intermetallic compound (

). In ancient **bronzes**, this appears as light blue-grey islands between the dendritic arms.

- Implication: The presence of

$\delta$ -phase in low-tin **bronze** (<10% Sn) proves rapid cooling (casting), as annealing would have dissolved it back into the

matrix.

## Analytical Workflow & Sample Preparation[1][2]

Core Directive: The primary risk in preparing ancient metals is the alteration of the sample through heat (tempering the microstructure) or mechanical stress (smearing soft lead

inclusions).

## Visualization of the Workflow



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Figure 1: Metallographic preparation workflow emphasizing cold-processing to preserve corrosion products and lead inclusions.

## Protocol Specifications

### Step 1: Mounting (The "Cold" Rule)

Never use hot-compression mounting (e.g., Bakelite) for ancient metals. The heat (

) can dehydrate corrosion products and alter the microstructure of quenched high-tin **bronzes**.

- Protocol: Use a two-part cold-setting epoxy resin.
- Vacuum Impregnation: Essential for porous, corroded samples to ensure the resin penetrates voids and supports the fragile oxide layers.

### Step 2: Grinding & Polishing

Ancient **bronze** often contains lead (

) globules, which are extremely soft and prone to "smearing" across the harder copper matrix, obscuring the structure.

- Grinding: Silicon Carbide (SiC) papers, 240 through 1200 grit. Water lubrication is mandatory.
- Polishing: Use diamond suspensions (

) on napless cloths. Avoid alumina (

) if investigating inclusions, as it can embed in soft matrices.

### Step 3: Chemical Etching

Etching selectively dissolves grain boundaries or specific phases to create contrast.

Etchant Name	Composition	Target Microstructure
Alcoholic Ferric Chloride	120ml Ethanol ( ) 30ml HCl ( ) 10g	Standard General Purpose. Reveals grain boundaries, dendrites, and strain lines.
Potassium Dichromate	100ml Water 2ml 4ml Saturated	Grain Contrast. Excellent for revealing grain size in annealed structures.
Ammonium Persulfate	100ml Water 10g	Macroscopic. Good for macro-etching to see casting flows.

## Microstructural Diagnosis

The microstructure is the "medical record" of the artifact's manufacturing.

## Differentiating Manufacturing Techniques

Observation	Diagnosis	Causality
Cored Dendrites	As-Cast	Rapid cooling prevented diffusion; Sn remains segregated between Cu-rich arms.
Equiaxed Grains + Twins	Annealed	Heating the metal caused recrystallization. "Twins" (straight parallel lines) form due to stacking faults during crystal growth.
Bent Twins / Slip Lines	Cold Worked	The metal was hammered after annealing. The crystal lattice is physically deformed.
Elongated MnS/Inclusions	Directional Working	Inclusions stretch in the direction of hammering/rolling.

## Lead (Pb) Inclusions

Lead is insoluble in copper. It appears as dark, globular distinct phases.

- Diagnostic Value: If the lead globules are spherical, the object was cast. If they are flattened or string-like, the object was mechanically worked (hammered).

## Pathology: Corrosion Mechanisms (Bronze Disease)

[3][4]

Understanding corrosion is vital for conservation. The most aggressive pathology is "**Bronze Disease**," driven by chlorides.[1]

## The Nantokite Cycle

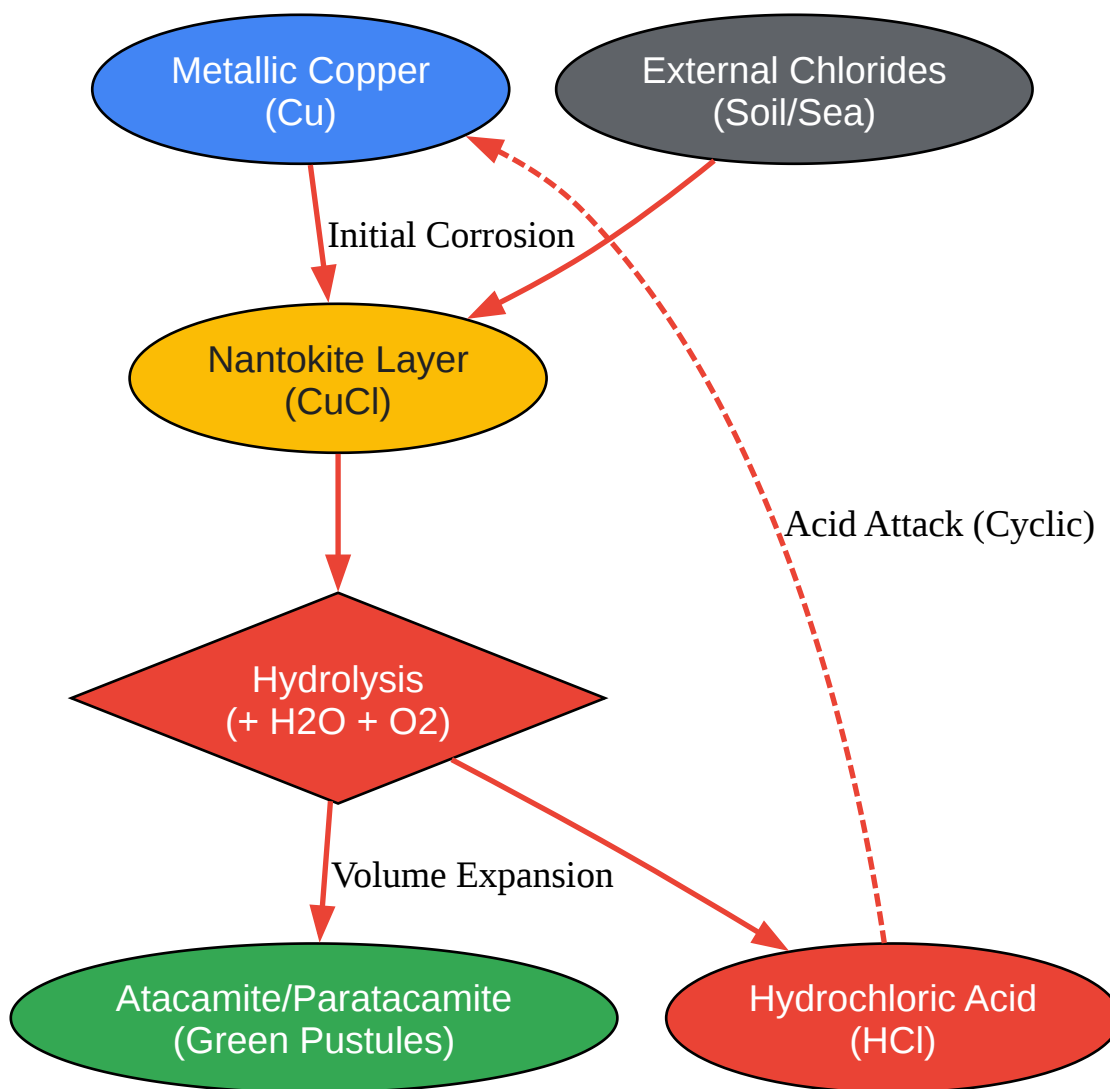
This is an autocatalytic (self-sustaining) reaction.

- Infection: Chlorides from the burial environment migrate to the metal surface, forming Nantokite (

) at the metal-oxide interface.

- Activation: When exposed to humidity and oxygen, Nantokite hydrolyzes.
- Eruption: The reaction produces Atacamite/Paratacamite (green powder) and Hydrochloric Acid (  $\text{HCl}$  ).[2]
- Re-infection: The  $\text{HCl}$  attacks the underlying healthy copper, creating more Nantokite.

### Visualization of the Corrosion Pathway



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Figure 2: The autocatalytic "**Bronze Disease**" cycle. Note the feedback loop where HCl regenerates the corrosion agent.

## References

- Scott, D. A. (1991).[3] *Metallography and Microstructure of Ancient and Historic Metals*. The Getty Conservation Institute.[1][3]
- ASTM International. (2017). ASTM E3-11: Standard Guide for Preparation of Metallographic Specimens.
- Doménech-Carbó, A., et al. (2022).[1] "Spectroscopic and Morphologic Investigation of **Bronze Disease**: Performance Evaluation of Portable Devices". *Sensors (Basel)*.
- Meeks, N. (1986). "Tin-rich surfaces on **bronze**—some experimental and archaeological considerations". *Archaeometry*, 28(2), 133-162.
- Historical Metallurgy Society. (2013). "Metallographic examination guidelines".

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## Sources

- 1. [Tracking the Progression of the Simulated Bronze Disease—A Laboratory X-ray Microtomography Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [mdpi.com \[mdpi.com\]](#)
- 3. [historicalmetallurgy.org \[historicalmetallurgy.org\]](#)
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